

Introduction: Charting the Course for a Novel Anilide Intermediate

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Compound of Interest

Compound Name: 4-Ethoxy-5-fluoro-2-methylaniline

Cat. No.: B13312907

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In the landscape of medicinal chemistry and materials science, substituted anilines are foundational building blocks. Their unique electronic and structural properties make them indispensable for constructing complex molecular architectures, from active pharmaceutical ingredients (APIs) to advanced polymers. **4-Ethoxy-5-fluoro-2-methylaniline** is one such compound, a molecule of significant interest due to its specific substitution pattern which combines the electron-donating effects of ethoxy and methyl groups with the modulating influence of a fluorine atom. This combination is often sought after in drug design to fine-tune properties like metabolic stability, receptor binding affinity, and membrane permeability.

Despite its potential, **4-Ethoxy-5-fluoro-2-methylaniline** remains a compound with limited characterization in publicly available literature. This guide, therefore, deviates from a standard data sheet. Instead, it serves as a comprehensive roadmap for the research scientist. It provides a robust framework for the synthesis, purification, and in-depth physicochemical characterization of this molecule. By grounding our approach in the established properties of closely related analogs and first-principle analytical chemistry, we offer a self-validating system for any laboratory to generate the authoritative data required for its application. This document is designed to empower researchers to unlock the full potential of this promising intermediate.

Section 1: Molecular Identity and Predicted Characteristics

Before any experimental work can commence, establishing the fundamental identity of the target compound is paramount. The unique arrangement of functional groups dictates its inherent properties and reactivity.

Table 1: Core Molecular Identifiers

Identifier	Value
IUPAC Name	4-Ethoxy-5-fluoro-2-methylaniline
Molecular Formula	C ₉ H ₁₂ FNO
Molecular Weight	169.20 g/mol
Canonical SMILES	CCOC1=C(C=C(C(=C1)N)C)F
InChI Key	(To be generated upon synthesis)

| CAS Number | (Not assigned in public databases) |

Computed Physicochemical Properties

While experimental data is sparse, computational models provide valuable, directionally correct estimates for key drug-like properties. These predictions, often based on the structure of analogs like 4-fluoro-2-methylaniline^[1] and other substituted anilines, are instrumental in planning downstream experiments, such as designing chromatographic separations or formulating solubility studies.

Table 2: Computationally Predicted Physicochemical Properties

Property	Predicted Value	Rationale & Significance
logP (Octanol-Water Partition Coefficient)	~2.0 - 2.5	Indicates moderate lipophilicity, suggesting potential for good membrane permeability. The ethoxy group increases lipophilicity compared to a methoxy or hydroxyl analog.
Topological Polar Surface Area (TPSA)	~38.3 Å ²	The TPSA, primarily from the amine group, is well within the range for good oral bioavailability in drug candidates.
pKa (Acid Dissociation Constant)	~4.0 - 4.5	The aniline amine is basic. The fluorine atom's electron-withdrawing effect is expected to slightly decrease the basicity (lower the pKa) compared to non-fluorinated analogs. This value is critical for predicting solubility and absorption at different physiological pH levels.
Hydrogen Bond Donors	1 (from -NH ₂)	
Hydrogen Bond Acceptors	2 (from -O- and -N-)	

| Rotatable Bonds | 3 | |

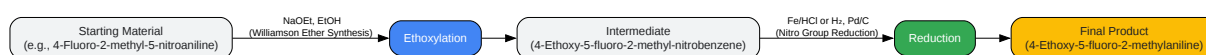
Section 2: Synthesis and Purification Strategy

A reliable supply of pure material is the bedrock of any scientific investigation. While a specific, published synthesis for **4-Ethoxy-5-fluoro-2-methylaniline** is not available, a plausible and robust synthetic route can be designed based on established organometallic and nucleophilic

aromatic substitution reactions. The primary challenge lies in the controlled introduction of the ethoxy group onto a pre-functionalized aniline or nitrobenzene precursor.

Proposed Synthetic Workflow

The proposed synthesis leverages a common precursor and introduces the key functional groups in a strategic sequence. A potential route begins with the reduction of a suitable nitroaromatic compound, a widely used and high-yielding transformation in aniline synthesis[2].



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Caption: Proposed synthetic workflow for **4-Ethoxy-5-fluoro-2-methylaniline**.

Experimental Causality

- **Choice of Starting Material:** Beginning with a fluorinated and nitrated toluene derivative allows for the strategic installation of the remaining functional groups. The nitro group is a powerful electron-withdrawing group, activating the aromatic ring for nucleophilic substitution, and it also serves as a convenient precursor to the target aniline.
- **Ethoxylation Step:** A Williamson ether synthesis using sodium ethoxide (NaOEt) is a classic and effective method for introducing the ethoxy group. The reaction conditions (temperature, solvent) must be carefully optimized to ensure high conversion and minimize potential side reactions.
- **Reduction Step:** The reduction of the nitro group is the final key transformation. Catalytic hydrogenation (H₂ over Palladium on Carbon) is a clean and efficient method. Alternatively, classical methods like using iron powder in acidic medium (e.g., Fe/HCl) are cost-effective and robust for this type of reduction[2].

Purification Protocol: Addressing Common Challenges

Anilines, particularly those with electron-donating groups, are susceptible to oxidation, often resulting in discoloration (e.g., turning from colorless/pale yellow to brown) upon exposure to air

and light[3]. An effective purification strategy is therefore non-negotiable.

- **Initial Work-up:** After the reaction is complete, perform a standard aqueous work-up. Neutralize the reaction mixture and extract the crude product into an organic solvent like ethyl acetate. Wash the organic layer with brine to remove water-soluble impurities.
- **Drying and Concentration:** Dry the organic extract over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent using a rotary evaporator.
- **Chromatographic Purification:**
 - **Technique:** Flash column chromatography on silica gel is the method of choice for removing starting materials, by-products, and colored polymeric impurities[3].
 - **Solvent System (Eluent):** A gradient of ethyl acetate in a non-polar solvent like hexanes or heptane is typically effective. Start with a low polarity to elute non-polar impurities and gradually increase the polarity to elute the target compound. The optimal solvent system should be determined beforehand using Thin-Layer Chromatography (TLC)[3].
 - **Rationale:** This technique separates compounds based on their polarity. The target aniline, with its polar amine and ether functionalities, will have moderate polarity and can be effectively separated from less polar starting materials and more polar, oxidized impurities.
- **Post-Purification Handling:** Store the purified product under an inert atmosphere (e.g., nitrogen or argon) in an amber vial at reduced temperatures to minimize degradation.

Section 3: Methodologies for Physicochemical Characterization

The following section details the self-validating experimental protocols required to definitively characterize the structure, purity, and core physicochemical properties of the synthesized compound.

Structural Elucidation and Identity Confirmation

A combination of spectroscopic techniques is required to unambiguously confirm the chemical structure.

Table 3: Predicted Spectroscopic Profile for Structural Confirmation

Technique	Expected Observations & Rationale
^1H NMR	- Aromatic Protons: Two singlets or narrow doublets in the aromatic region (~6.5-7.5 ppm) . - Ethoxy Group: A quartet (~4.0 ppm, -OCH₂-) and a triplet (~1.4 ppm, -CH₃) . - Methyl Group: A singlet (~2.1 ppm, Ar-CH₃) . - Amine Protons: A broad singlet (~3.5-4.5 ppm, -NH₂), which is exchangeable with D₂O .
^{13}C NMR	- Aromatic Carbons: Expect 9 distinct signals. Carbons bonded to fluorine will show characteristic splitting (^1JCF , ^2JCF). The carbon attached to the ethoxy group will be significantly downfield. - Aliphatic Carbons: Signals for the ethoxy carbons (~64 ppm for -OCH ₂ - and ~15 ppm for -CH ₃) and the aromatic methyl carbon (~17 ppm).
^{19}F NMR	A single resonance, likely a singlet or a narrowly coupled multiplet, confirming the presence and electronic environment of the fluorine atom.
Mass Spec (MS)	The molecular ion peak ($[\text{M}]^+$) should be observed at $m/z \approx 169.09$. High-resolution mass spectrometry (HRMS) should confirm the elemental composition to within 5 ppm.

| FT-IR (cm^{-1}) | - N-H Stretch: A doublet around 3350-3450 cm^{-1} (primary amine). - C-H Stretches: Aromatic (~3000-3100 cm^{-1}) and aliphatic (~2850-2980 cm^{-1}). - C=C Aromatic Stretch: Peaks around 1500-1600 cm^{-1} . - C-O-C Asymmetric Stretch: A strong band around 1220-1260 cm^{-1} . - C-F Stretch: A strong, characteristic band around 1100-1200 cm^{-1} .[\[4\]](#)[\[5\]](#) |

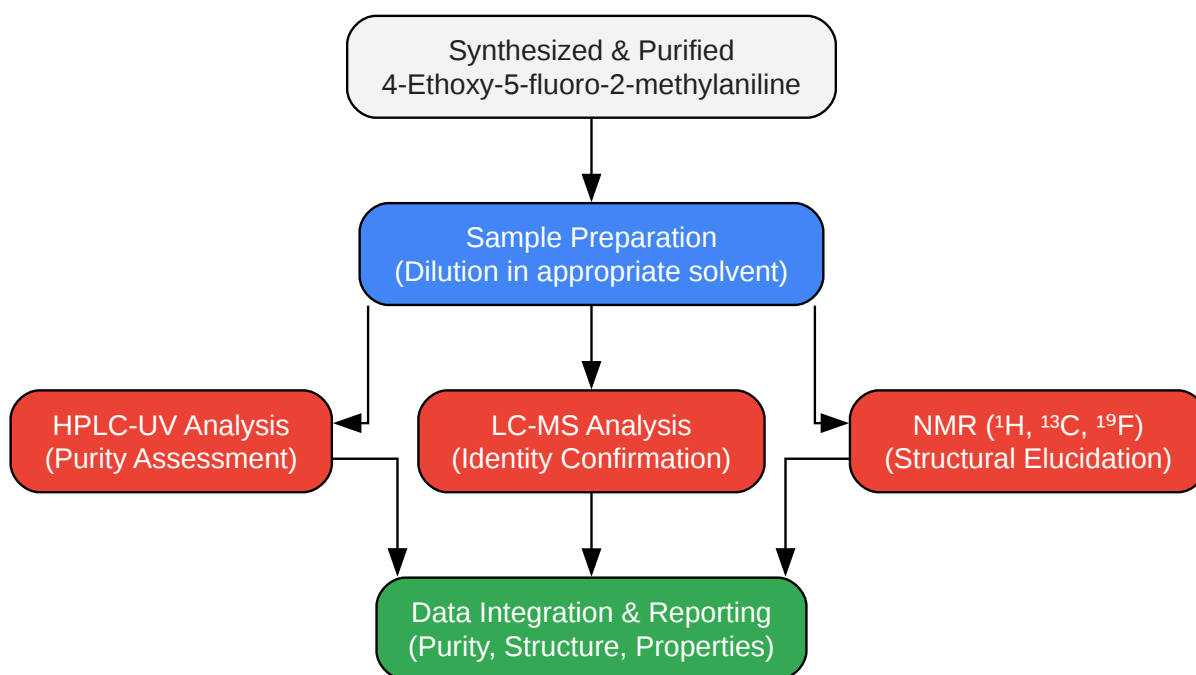
Purity Assessment: The Chromatographic Gold Standard

High-Performance Liquid Chromatography (HPLC) with UV detection is the definitive method for quantifying the purity of aromatic compounds like this aniline[6].

Step-by-Step HPLC Method Development Protocol:

- **System Preparation:** Use a standard HPLC system equipped with a UV-Vis detector, autosampler, and column oven.
- **Column Selection:** A reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m particle size) is an excellent starting point due to the compound's moderate polarity.
- **Mobile Phase Preparation:**
 - **Mobile Phase A:** 0.1% Formic Acid in Water.
 - **Mobile Phase B:** 0.1% Acetonitrile.
 - **Rationale:** The acidic modifier improves peak shape for the basic aniline, and the acetonitrile/water system provides a wide polarity range for elution.
- **Sample Preparation:** Prepare a stock solution of the purified compound in acetonitrile or methanol at approximately 1 mg/mL. Dilute to a working concentration of ~50-100 μ g/mL.
- **Method Execution:**
 - **Detection Wavelength:** Set the UV detector to scan for the absorbance maximum (λ_{max}), expected to be around 240-300 nm, or use a diode array detector to monitor all wavelengths.
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30 $^{\circ}$ C.
 - **Injection Volume:** 5-10 μ L.

- Gradient Elution: Start with a high concentration of Mobile Phase A (e.g., 95%) and ramp to a high concentration of Mobile Phase B (e.g., 95%) over 10-15 minutes. This will ensure the elution of any impurities with differing polarities.
- Data Analysis: Purity is calculated based on the area percentage of the main peak relative to the total area of all observed peaks. A purity level of $\geq 98\%$ is typically desired for research applications.



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Caption: Integrated analytical workflow for compound characterization.

Determination of Core Physical Properties

- Melting Point (if solid): Determined using a standard melting point apparatus. A sharp melting range (e.g., $< 2\text{ }^{\circ}\text{C}$) is an indicator of high purity.
- Boiling Point (if liquid): Can be determined by vacuum distillation, noting the temperature at a specific pressure. Data for the analog 4-Fluoro-2-methylaniline shows a boiling point of 90-92 $^{\circ}\text{C}$ at 16 mmHg.

- Aqueous Solubility:
 - Protocol: Use the shake-flask method. Add an excess of the compound to a known volume of purified water and relevant buffers (e.g., pH 2.0, 7.4, 9.0).
 - Equilibration: Agitate the samples at a constant temperature (e.g., 25 °C) for 24 hours to ensure equilibrium is reached.
 - Separation: Centrifuge the samples to pellet the undissolved solid.
 - Quantification: Carefully remove an aliquot of the supernatant, dilute it, and quantify the concentration of the dissolved compound using the pre-developed HPLC method against a standard curve.

Section 4: Safety, Handling, and Storage

While no specific safety data sheet (SDS) exists for **4-Ethoxy-5-fluoro-2-methylaniline**, data from close structural analogs like 4-Fluoro-2-methylaniline provides a strong basis for a conservative safety assessment.^{[7][8][9]}

Table 4: Hazard Assessment and Handling Recommendations

Hazard Class	Description & Precautionary Statements
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.[7][8] - P261: Avoid breathing mist/vapors. - P270: Do not eat, drink or smoke when using this product. - P280: Wear protective gloves, protective clothing, and eye/face protection. [10] - P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [10]
Skin & Eye Irritation	Causes skin irritation and serious eye irritation. [7][8] - P302+P352: IF ON SKIN: Wash with plenty of water. - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Target Organ Toxicity	May cause respiratory irritation.[7][8] - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Handling	All manipulations should be performed in a well-ventilated chemical fume hood. Avoid contact with skin, eyes, and clothing.

| Storage | Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from oxidizing agents and sources of ignition.[7] For long-term stability, storage under an inert atmosphere (N₂ or Ar) is recommended. |

Conclusion: A Foundation for Future Discovery

4-Ethoxy-5-fluoro-2-methylaniline represents a chemical intermediate of considerable synthetic potential. This guide provides the necessary framework for any motivated researcher to move from concept to characterization. By following the proposed synthetic strategy, leveraging robust purification techniques, and executing the detailed analytical protocols, a laboratory can produce and validate this compound with a high degree of scientific integrity.

The established physicochemical properties—from spectroscopic fingerprints to solubility and purity profiles—will form the authoritative foundation upon which this molecule can be confidently incorporated into pioneering research in drug discovery, agrochemicals, and materials science.

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